

A Comparative Review of cis-4-Nonene: Properties, Applications, and Alternatives

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive literature review of **cis-4-nonene**, detailing its chemical and physical properties, and its applications in various fields. A comparative analysis with its isomers, trans-4-nonene and 1-nonene, is presented, supported by experimental data to offer a clear perspective on their respective performance. This document is intended to serve as a valuable resource for researchers and professionals in chemistry and drug development.

Physicochemical Properties

cis-4-Nonene, an unsaturated hydrocarbon with the molecular formula C₉H₁₈, is a colorless liquid at room temperature with a characteristic gasoline-like odor.[1][2][3] It is soluble in organic solvents but has limited solubility in water.[2] The "cis" designation indicates that the alkyl groups on the carbon-carbon double bond are on the same side, influencing its physical and chemical properties.[2]

Below is a comparative table summarizing the key physicochemical properties of **cis-4-nonene** and its common isomers, trans-4-nonene and 1-nonene.



Property	cis-4-Nonene	trans-4- Nonene	1-Nonene	Nonane (Saturated Analog)
Molecular Formula	C ₉ H ₁₈ [4]	C9H18	C9H18	C9H20
Molecular Weight (g/mol)	126.24[4]	126.24	126.24	128.26
CAS Number	10405-84-2[4]	10405-85-3	124-11-8	111-84-2
Boiling Point (°C)	143[5]	147	147	151
Density (g/cm³)	0.73[5]	0.734 (25 °C)	0.731 - 0.733 (25 °C)	0.718
Flash Point (°C)	27.2[5]	30	46.11	31
Refractive Index	1.426[5]	~1.417	1.416 - 1.418 (20 °C)	1.405
Vapor Pressure (mmHg at 25°C)	6.06[5]	No data	10.2	4.9

Spectroscopic Data of cis-4-Nonene

Spectroscopic analysis is crucial for the identification and characterization of organic compounds. Below are the key spectroscopic data for **cis-4-nonene**.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **cis-4-nonene** shows characteristic signals for the different types of protons in the molecule. The olefinic protons (=CH) appear in the downfield region, typically around 5.3-5.4 ppm, due to the deshielding effect of the double bond. The allylic protons (-CH₂-CH=) are found at approximately 2.0 ppm. The other aliphatic protons appear further upfield.

Predicted ¹H NMR Chemical Shifts:

• ~5.35 ppm (m, 2H): Olefinic protons (-CH=CH-).



- ~2.05 ppm (m, 4H): Allylic protons (-CH₂-CH=).
- ~1.38 ppm (m, 4H): Methylene protons (-CH₂-CH₂-CH=).
- ~0.90 ppm (t, 6H): Methyl protons (-CH₃).

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. The carbons of the double bond are significantly deshielded and appear in the range of 120-140 ppm.

Predicted ¹³C NMR Chemical Shifts:

- ~130 ppm: Olefinic carbons (-CH=CH-).
- ~29 ppm: Allylic carbons (-CH2-CH=).
- ~23 ppm: Methylene carbons (-CH₂-CH₂-CH=).
- ~14 ppm: Methyl carbons (-CH₃).

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **cis-4-nonene** displays characteristic absorption bands that confirm the presence of the C=C double bond and C-H bonds.

Key FTIR Peak Assignments:

- ~3010 cm⁻¹: C-H stretching of the =C-H bond.
- ~2960-2850 cm⁻¹: C-H stretching of the alkyl groups.
- ~1655 cm⁻¹: C=C stretching of the cis-alkene.
- ~1460 cm⁻¹: C-H bending of the CH₂ groups.
- ~1380 cm⁻¹: C-H bending of the CH₃ groups.



• ~720 cm⁻¹: =C-H out-of-plane bending for cis-alkenes.

Mass Spectrometry

The mass spectrum of **cis-4-nonene** shows a molecular ion peak (M^+) at m/z = 126. The fragmentation pattern is characteristic of an alkene, with prominent peaks resulting from the cleavage of C-C bonds adjacent to the double bond. Common fragments include the loss of alkyl radicals.

Applications and Experimental Protocols

cis-4-Nonene is a versatile chemical intermediate with several industrial applications.

Olefin Metathesis

Olefin metathesis is a powerful reaction for the formation of new carbon-carbon double bonds. **cis-4-Nonene** can be used as a substrate in both self-metathesis and cross-metathesis reactions. For example, the self-metathesis of **cis-4-nonene**, catalyzed by a silica-supported tungsten oxo alkylidene catalyst, can be used to study catalyst kinetics and activity at low loadings.[6]

This protocol is a representative example of a cross-metathesis reaction involving an alkene like **cis-4-nonene** and an acrylate, often employing a Grubbs-type catalyst.

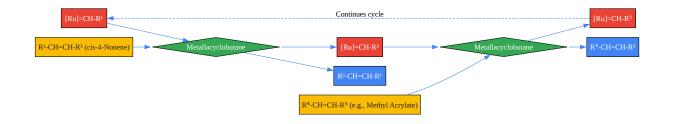
Materials:

- cis-4-Nonene
- · Methyl acrylate
- Grubbs catalyst (e.g., second-generation Grubbs catalyst)
- Anhydrous, degassed solvent (e.g., dichloromethane)
- Inert gas (e.g., argon)

Procedure:



- In a clean, dry Schlenk flask under an argon atmosphere, dissolve cis-4-nonene (1 equivalent) in the anhydrous solvent.
- Add methyl acrylate (1-2 equivalents) to the solution.
- Add the Grubbs catalyst (typically 0.1-5 mol%) to the reaction mixture.
- Stir the reaction at room temperature or with gentle heating (e.g., 40 °C) and monitor the progress by gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a few drops of ethyl vinyl ether.
- Remove the solvent under reduced pressure.
- Purify the product by column chromatography on silica gel.



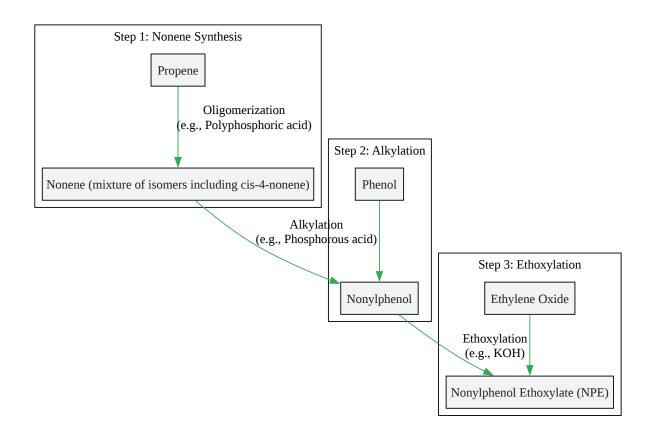
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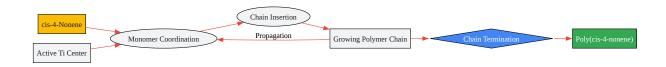
A simplified catalytic cycle for olefin cross-metathesis.

Synthesis of Surfactants

Nonenes are important precursors in the production of nonylphenol, which is subsequently ethoxylated to produce nonylphenol ethoxylate (NPE) surfactants.[7] These surfactants have applications in detergents, emulsifiers, and wetting agents. The synthesis involves the alkylation of phenol with nonene in the presence of an acid catalyst.[7]







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